

Preparing SB-328437 Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: SB-328437

Cat. No.: B1680828

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This document provides a detailed guide for the preparation, storage, and handling of stock solutions of **SB-328437** using Dimethyl Sulfoxide (DMSO) as a solvent. **SB-328437** is a potent and selective antagonist of the C-C chemokine receptor 3 (CCR3), playing a crucial role in studying inflammatory pathways.^{[1][2]}

Introduction to SB-328437

SB-328437 is a non-peptide antagonist that selectively targets the CCR3 receptor with high affinity, exhibiting an IC₅₀ of approximately 4 nM.^[2] This selectivity makes it a valuable tool for investigating the roles of CCR3 in various physiological and pathological processes, including allergic inflammation and eosinophil-mediated disorders.^{[1][3][4]} It effectively blocks cellular responses induced by CCR3 ligands such as eotaxin, eotaxin-2, and MCP-4, including calcium mobilization and chemotaxis.^[1]

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **SB-328437** is essential for accurate stock solution preparation.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₁₈ N ₂ O ₅	[1][5]
Molecular Weight	378.38 g/mol	[1][5]
Appearance	Solid powder	[1]
Purity	≥98% (HPLC)	[5]
CAS Number	247580-43-4	[1][5]

Solubility and Stock Solution Concentrations

SB-328437 exhibits excellent solubility in DMSO, allowing for the preparation of high-concentration stock solutions.

Solvent	Maximum Concentration	Reference
DMSO	100 mM (37.84 mg/mL)	[5]

For ease of use, the following table provides the required mass of **SB-328437** to prepare common stock solution concentrations.

Desired Stock Concentration	Volume of DMSO	Mass of SB-328437 Required (for MW = 378.38)
10 mM	1 mL	3.78 mg
20 mM	1 mL	7.57 mg
50 mM	1 mL	18.92 mg
100 mM	1 mL	37.84 mg

Note: Always refer to the batch-specific molecular weight provided on the product's certificate of analysis for the most accurate calculations.

Experimental Protocol: Preparation of a 10 mM SB-328437 Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **SB-328437** in DMSO.

Materials:

- **SB-328437** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, amber glass vial or a clear vial wrapped in aluminum foil
- Calibrated analytical balance
- Micropipettes and sterile, filtered pipette tips

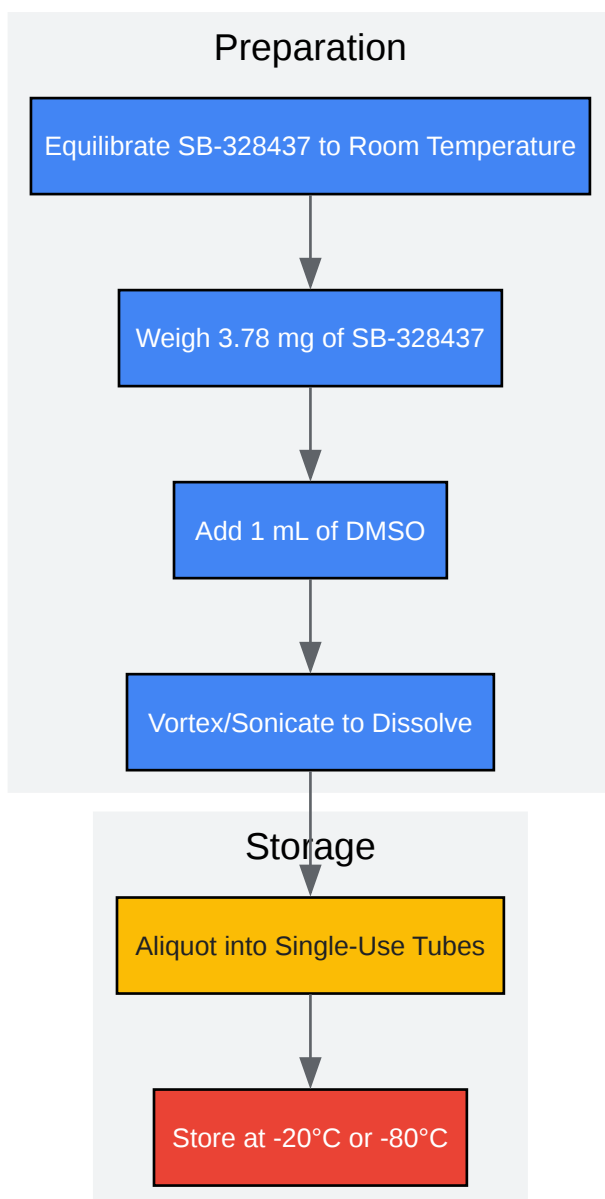
Procedure:

- **Equilibration:** Allow the vial of **SB-328437** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Tare a sterile vial on an analytical balance. Carefully weigh 3.78 mg of **SB-328437** powder into the vial.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the vial containing the **SB-328437** powder.
- **Dissolution:** Cap the vial tightly and vortex or sonicate at room temperature until the powder is completely dissolved, resulting in a clear solution. Gentle warming can be used to aid dissolution if necessary.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^{[5][6]} Store the aliquots at -20°C for long-term storage (stable for up to 6 months) or at 4°C for short-term use (days to weeks).^{[1][5]} Some suppliers recommend storage at -80°C for up to 6 months.^[6] Protect the solution from light.^{[2][6]}

Diagrams

Experimental Workflow

Workflow for Preparing SB-328437 Stock Solution

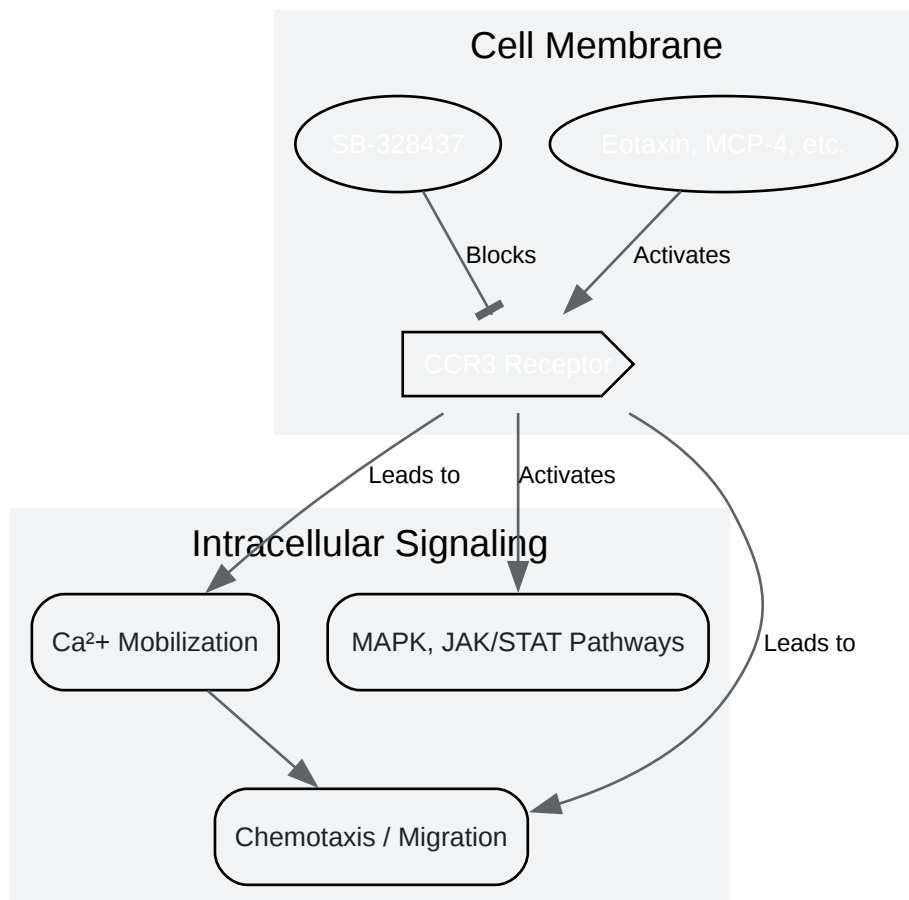


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Caption: A flowchart illustrating the key steps for preparing and storing **SB-328437** stock solutions.

Signaling Pathway

Simplified Signaling Pathway of SB-328437 Action



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